

Essential Guide to the Proper Disposal of NVS-PAK1-1

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Compound of Interest

Compound Name: NVS-PAK1-1

Cat. No.: B10774912

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This document provides crucial safety and logistical information for the proper disposal of **NVS-PAK1-1**, a potent and selective allosteric p21-activated kinase 1 (PAK1) inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound, thereby minimizing environmental impact and maintaining laboratory safety.

NVS-PAK1-1: Key Data Summary

For easy reference, the following table summarizes essential quantitative data for **NVS-PAK1-1**.

Property	Value
Molecular Weight	479.93 g/mol
Formula	C ₂₃ H ₂₅ ClF ₃ N ₅ O
CAS Number	1783816-74-9
IC ₅₀ (PAK1)	5 nM
Storage Temperature	-20°C

Procedural Guidance for Disposal

The proper disposal of **NVS-PAK1-1** is critical due to its potential hazards. The compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it must be treated as hazardous chemical waste. The following step-by-step protocol outlines the recommended disposal procedure.

Experimental Protocol: Disposal of NVS-PAK1-1

Objective: To safely dispose of **NVS-PAK1-1** in solid form and in solutions, as well as contaminated labware, in compliance with standard laboratory safety and environmental regulations.

Materials:

- **NVS-PAK1-1** waste (solid or in solution)
- Designated hazardous waste container (leak-proof, with a secure lid, clearly labeled for cytotoxic/hazardous chemical waste)
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat
- Chemical fume hood
- Waste labels (e.g., "Hazardous Waste," "Cytotoxic")
- Absorbent material (for spills)

Procedure:

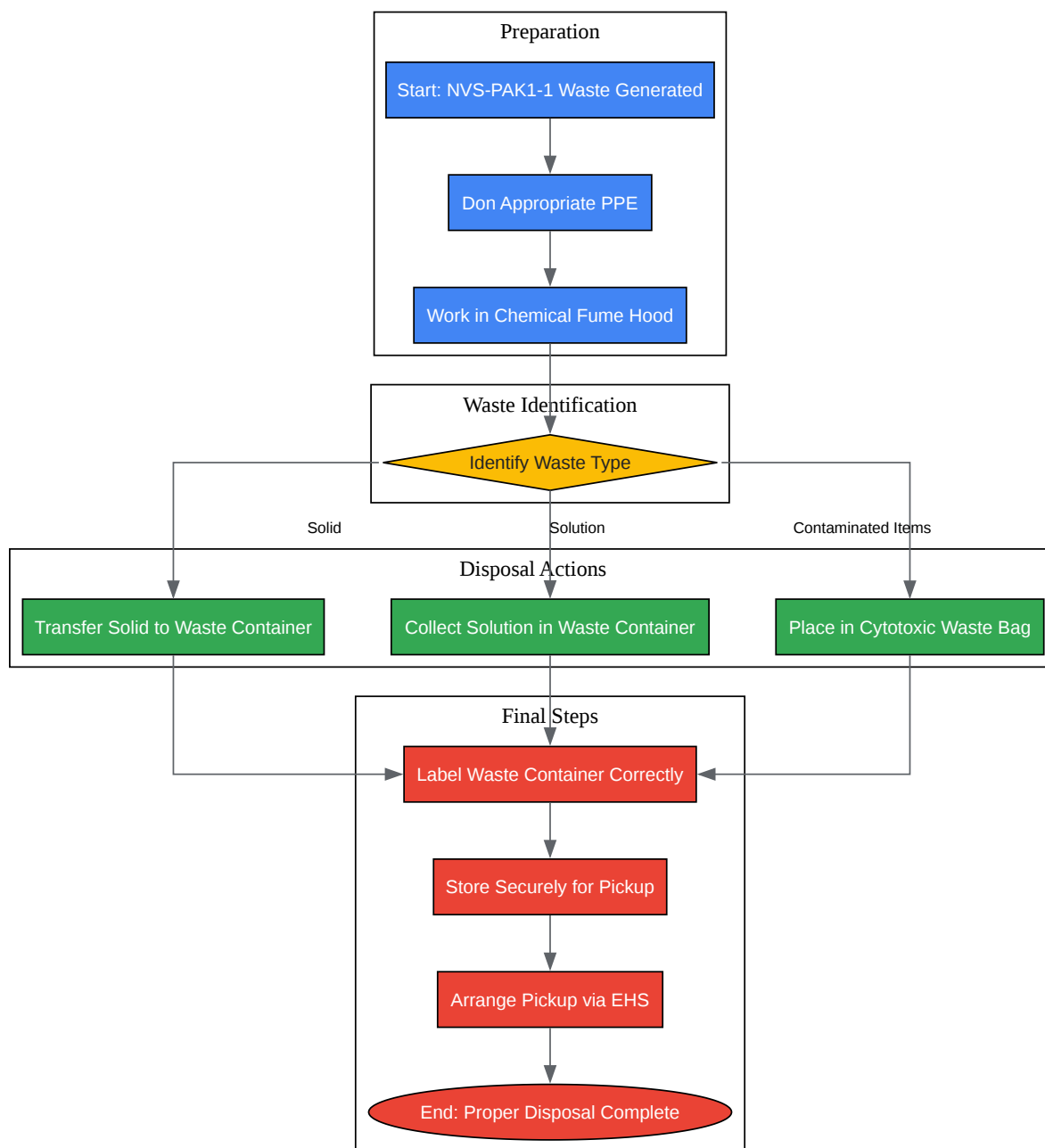
- Risk Assessment and Preparation:
 - Before handling, review the Safety Data Sheet (SDS) for **NVS-PAK1-1**.
 - Conduct all disposal procedures within a certified chemical fume hood to avoid inhalation of any dust or aerosols.
 - Ensure all necessary PPE is worn correctly.

- Segregation of Waste:
 - **NVS-PAK1-1** waste must be segregated from general laboratory waste.
 - Do not mix with other incompatible waste streams.
- Disposal of Solid **NVS-PAK1-1**:
 - Carefully transfer any unused or waste solid **NVS-PAK1-1** into a designated hazardous waste container.
 - Avoid generating dust. If necessary, moisten the solid with a small amount of a suitable solvent (e.g., the solvent it was last used with) to prevent airborne particles.
- Disposal of **NVS-PAK1-1** Solutions:
 - Collect all solutions containing **NVS-PAK1-1** in a sealable, chemical-resistant waste container.
 - Do not dispose of **NVS-PAK1-1** solutions down the drain, as it is very toxic to aquatic life^[1].
- Disposal of Contaminated Labware:
 - Disposable items such as pipette tips, gloves, and bench paper that have come into contact with **NVS-PAK1-1** should be placed in a designated, sealed bag or container for cytotoxic waste^{[1][2]}.
 - Non-disposable glassware should be decontaminated by rinsing with a suitable solvent, and the rinsate collected as hazardous waste.
- Labeling and Storage of Waste:
 - Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**NVS-PAK1-1**," and the appropriate hazard symbols (e.g., "Toxic," "Harmful," "Environmentally Hazardous").

- Store the sealed waste container in a designated, secure area away from incompatible materials until it is collected by a certified waste disposal service.
- Waste Collection:
 - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Disposal via high-temperature incineration is the recommended method for cytotoxic waste[3].

Visualizing the Disposal Workflow

To further clarify the proper disposal procedure for **NVS-PAK1-1**, the following diagram illustrates the decision-making process and necessary steps.



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Caption: Disposal workflow for **NVS-PAK1-1** from generation to final pickup.

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References

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- 2. weizmann.ac.il [weizmann.ac.il]
- 3. Safe disposal of Cytotoxic and Pharma Waste - Novus [novus-environmental.co.uk]
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